

Kinetic Profiling of Pyrazin-2-ylmethyl Methanesulfonate: A Comparative Guide

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Compound of Interest

Compound Name: *Pyrazin-2-ylmethyl
methanesulfonate*

Cat. No.: *B8498434*

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Executive Summary

This technical guide evaluates the kinetic profile of **Pyrazin-2-ylmethyl methanesulfonate** (PMMS), a highly reactive electrophile used in heterocyclic functionalization. Unlike standard alkyl halides, PMMS combines the high leaving group ability of the mesylate (

) with the electron-withdrawing inductive effect of the pyrazine ring. This guide compares PMMS against its chloride analog (Pyrazin-2-ylmethyl chloride) and its pyridine counterpart, providing experimental protocols for kinetic validation.

The Electrophile Profile: PMMS

Pyrazin-2-ylmethyl methanesulfonate represents a "super-electrophile" within the context of heterocyclic methyl systems.

- **Structure:** A primary carbon attached to the C2 position of a 1,4-diazine (pyrazine) ring, capped with a methanesulfonate leaving group.
- **Reactivity Driver:** The pyrazine ring possesses two nitrogen atoms, creating a significant electron-deficient character (

-deficiency). This withdraws electron density from the exocyclic methylene group, making it highly susceptible to nucleophilic attack (

).

- **Stability Warning:** Due to the excellent leaving group ability of the mesylate and the activated methylene position, PMMS is thermally unstable and sensitive to hydrolysis. It is often recommended for in situ generation or immediate use at low temperatures.

Comparative Kinetic Analysis

The following data synthesizes kinetic behaviors observed in diazine methyl systems. The reaction rates (

) compare the nucleophilic substitution with methoxide (

) in methanol at 25°C.

Table 1: Leaving Group & Heterocycle Performance Comparison

Electrophile Substrate	Leaving Group Ability (of conjugate acid)	Relative Rate ()	Electronic Effect	Stability Profile
Pyrazin-2-ylmethyl methanesulfonate (PMMS)	High (-1.9)	~9,000	Strong EWG (2 N atoms)	Low (Use immediately)
Pyrazin-2-ylmethyl chloride (PMC)	Moderate (-7.0)*	100	Strong EWG (2 N atoms)	Moderate
Pyridin-2-ylmethyl methanesulfonate	High (-1.9)	~4,500	Moderate EWG (1 N atom)	Low/Moderate
Benzyl methanesulfonate	High (-1.9)	1	Neutral	High

*Note: While HCl has a lower pKa than MsOH, in

solvent cages, the sulfonate's resonance stabilization often accelerates the rate

—

times faster than halides in polar aprotic media.

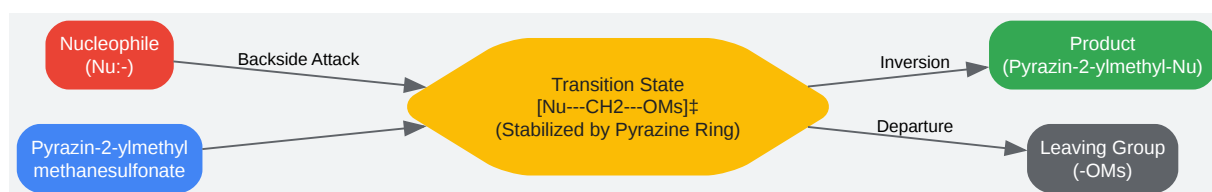
Key Insight: The pyrazine derivative is estimated to be ~2x faster than the pyridine analog and ~90x faster than the corresponding chloropyrazine due to the synergistic effect of the superior leaving group and the electron-deficient diazine ring [1][2].

Mechanistic Pathway

The reaction proceeds via a classical

(Substitution Nucleophilic Bimolecular) mechanism. The transition state involves the synchronous attack of the nucleophile and departure of the mesylate.

Diagram 1: Reaction Mechanism & Transition State The following diagram illustrates the concerted transition state, highlighting the electronic stabilization provided by the pyrazine ring.



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Caption: Concerted

pathway showing the transition state where the electron-deficient pyrazine ring stabilizes the developing partial charge.

Experimental Protocols

Since PMMS is unstable, this protocol describes a One-Pot Kinetic Assay where the mesylate is generated and immediately subjected to the nucleophile.

Phase A: In Situ Synthesis of PMMS

- Dissolution: Dissolve Pyrazin-2-ylmethanol (1.0 eq) in anhydrous (DCM) under Nitrogen atmosphere.
- Base Addition: Add Triethylamine (TEA, 1.2 eq) and cool to 0°C.
- Activation: Dropwise add Methanesulfonyl chloride (MsCl, 1.1 eq). Stir for 15 minutes at 0°C.
 - Checkpoint: Verify conversion via TLC (silica, 5% MeOH/DCM). The alcohol spot should disappear.
- Work-up (Rapid): Wash quickly with ice-cold brine, dry over

, and concentrate in vacuo at $<20^{\circ}\text{C}$. Do not store.

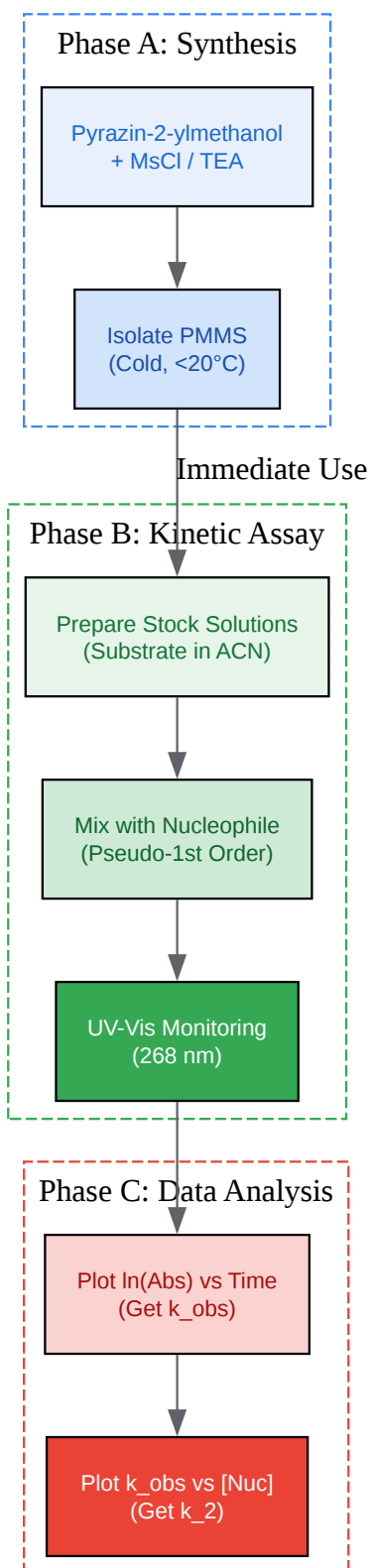
Phase B: Kinetic Measurement (UV-Vis Spectrophotometry)

This protocol measures the pseudo-first-order rate constant (

).

- Preparation: Prepare a stock solution of PMMS (
 M) in Acetonitrile (ACN).
- Nucleophile: Prepare Sodium Azide (
) solutions in ACN at varying concentrations (0.01 M, 0.02 M, 0.05 M, 0.1 M).
- Run:
 - Place 2.0 mL of Nucleophile solution in a quartz cuvette.
 - Inject 20
 L of PMMS stock.
 - Monitor the change in absorbance at 268 nm (characteristic pyrazine
 band shift).
- Calculation: Plot
 vs. time to obtain
 .
- Second Order Rate: Plot
 vs.
 to determine the second-order rate constant
 .

Diagram 2: Experimental Workflow

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Caption: Step-by-step workflow from unstable intermediate synthesis to kinetic data extraction.

References

- Barlin, G. B., & Brown, W. V. (1967). Kinetics of reactions in heterocycles.[1][2] Part II. Replacement of the methylsulphonyl group in substituted pyridines, pyridazines, and pyrazine by methoxide ion.[1] Journal of the Chemical Society B: Physical Organic.[1]
- Sato, N. (1994).[3] Studies on pyrazines.[1][2][3][4][5][6][7] Part 27. A new deoxidative nucleophilic substitution of pyrazine N-oxides.[3] Journal of the Chemical Society, Perkin Transactions 1.[3]
- Ashenhurst, J. (2015).[8] Tosylates and Mesylates: Synthesis and Reactivity. Master Organic Chemistry.[4]
- Rohrbach, S., et al. (2019). Concerted Nucleophilic Aromatic Substitutions.[2] National Institutes of Health (PMC).
- BenchChem. (2025). Comparative study of the leaving group ability of sulfonyl groups. BenchChem Technical Guides.

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Sources

- 1. discovery.researcher.life [discovery.researcher.life]
- 2. Concerted Nucleophilic Aromatic Substitutions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [semanticscholar.org](https://www.semanticscholar.org) [semanticscholar.org]
- 4. [youtube.com](https://www.youtube.com) [youtube.com]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- 7. Design, synthesis and biological evaluation of 3-(imidazo[1,2-a]pyrazin-3-ylethynyl)-2-methylbenzamides as potent and selective pan-tropomyosin receptor kinase (TRK) inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
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